

Ala-Gly-Val: A Technical Overview of its Chemistry and Synthesis

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Compound of Interest

Compound Name: *Ala-Gly-Val*

CAS No.: *32204-61-8*

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A comprehensive guide for researchers, scientists, and drug development professionals on the tripeptide **Ala-Gly-Val**, detailing its chemical identity, properties, and synthesis.

This technical document provides an in-depth analysis of the tripeptide L-Alanyl-glycyl-L-valine (**Ala-Gly-Val**), a molecule of interest in various biochemical and pharmaceutical research areas. This guide covers its fundamental chemical properties, synonyms, and a detailed methodology for its synthesis and characterization, tailored for a scientific audience.

Core Chemical Identity

The IUPAC name for **Ala-Gly-Val** is (2S)-2-[[2-[[[(2S)-2-aminopropanoyl]amino]acetyl]amino]-3-methylbutanoic acid^[1]. This tripeptide is composed of the amino acids Alanine, Glycine, and Valine, linked sequentially by peptide bonds.

A variety of synonyms are used in literature to refer to this compound, including:

- **Ala-Gly-Val**

- L-Alanyl-glycyl-L-valine
- Alanyl-glycyl-valine
- H-Ala-Gly-Val-OH
- AGV

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **Ala-Gly-Val** is presented in the table below. These properties are critical for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Formula	C10H19N3O4	PubChem
Molecular Weight	245.28 g/mol	PubChem[1]
Monoisotopic Mass	245.13755610 Da	PubChem[1]
XLogP3	-3.5	PubChem[1]
Hydrogen Bond Donor Count	4	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	6	PubChem[1]
Exact Mass	245.13755610 Da	PubChem[1]
Topological Polar Surface Area	122 Å ²	PubChem[1]
Heavy Atom Count	17	PubChem[1]
Complexity	304	PubChem[1]

Experimental Protocols

The synthesis of **Ala-Gly-Val** is most commonly and efficiently achieved via Solid-Phase Peptide Synthesis (SPPS) utilizing Fmoc (9-fluorenylmethyloxycarbonyl) protecting group chemistry. The following protocol outlines the manual synthesis, purification, and characterization of **Ala-Gly-Val**.

I. Solid-Phase Peptide Synthesis (SPPS) of Ala-Gly-Val

This protocol is based on the widely used Fmoc/tBu strategy.

1. Resin Preparation and First Amino Acid Loading (Valine):

- Start with a pre-loaded Fmoc-Val-Wang resin or a suitable resin for C-terminal carboxylic acids (e.g., 2-chlorotrityl chloride resin). If using the latter, the first amino acid (Fmoc-Val-OH) is attached to the resin using a suitable base like diisopropylethylamine (DIPEA) in dichloromethane (DCM).
- After coupling, any remaining active sites on the resin are capped using an acetic anhydride/pyridine/DCM mixture.

2. Iterative Deprotection and Coupling Cycles:

- Step 2a: Fmoc Deprotection:
 - The Fmoc protecting group on the N-terminus of the resin-bound valine is removed by treating the resin with a 20% solution of piperidine in dimethylformamide (DMF) for a specified time (e.g., 2 x 10 minutes).
 - The resin is then thoroughly washed with DMF to remove the piperidine and the cleaved Fmoc-dibenzofulvene adduct.
- Step 2b: Glycine Coupling:
 - The second amino acid, Fmoc-Gly-OH, is pre-activated in a solution of DMF containing a coupling agent such as HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), and a base like DIPEA.
 - The activated Fmoc-Gly-OH solution is added to the resin, and the mixture is agitated for 1-2 hours to facilitate the formation of the peptide bond.

- A ninhydrin test can be performed to ensure the completion of the coupling reaction. The resin is then washed with DMF.
- Step 2c: Alanine Coupling:
 - Repeat the Fmoc deprotection step (2a) to remove the protecting group from the newly added glycine.
 - Couple the final amino acid, Fmoc-Ala-OH, using the same activation and coupling procedure as described in step 2b.

3. Final Deprotection and Cleavage:

- After the final coupling step, the N-terminal Fmoc group on alanine is removed as described in step 2a.
- The peptide is cleaved from the resin, and all side-chain protecting groups (if any) are removed simultaneously using a cleavage cocktail. A common cocktail for standard amino acids is a mixture of trifluoroacetic acid (TFA), water, and triisopropylsilane (TIS) (e.g., 95:2.5:2.5 v/v/v). The reaction is typically carried out for 2-3 hours at room temperature.

4. Peptide Precipitation and Isolation:

- The cleavage mixture is filtered to remove the resin beads.
- The crude peptide is precipitated from the TFA solution by adding cold diethyl ether.
- The precipitated peptide is collected by centrifugation, washed with cold ether, and then dried under vacuum.

II. Purification of Ala-Gly-Val

The crude peptide is purified using reverse-phase high-performance liquid chromatography (RP-HPLC).

- Column: A C18 column is typically used.
- Mobile Phases:
 - Solvent A: 0.1% TFA in water.
 - Solvent B: 0.1% TFA in acetonitrile.

- **Gradient:** A linear gradient of increasing concentration of Solvent B is used to elute the peptide. The exact gradient will depend on the specific HPLC system and column but can be optimized around a 5-60% B gradient over 30-60 minutes.
- **Detection:** The peptide elution is monitored by UV absorbance at 214 nm and 280 nm.
- **Fraction Collection and Lyophilization:** Fractions containing the purified peptide are collected, pooled, and lyophilized to obtain the final product as a white, fluffy powder.

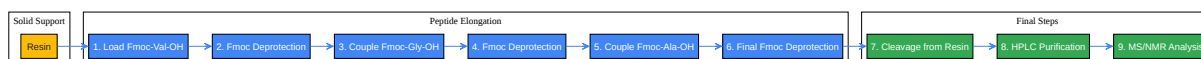
III. Characterization of Ala-Gly-Val

The identity and purity of the synthesized peptide are confirmed using mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

- **Mass Spectrometry (MS):**
 - Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometry is used to confirm the molecular weight of the peptide. The observed mass should correspond to the calculated monoisotopic or average mass of **Ala-Gly-Val**.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR and ^{13}C NMR spectroscopy in a suitable solvent (e.g., D_2O or DMSO-d_6) are used to confirm the structure of the tripeptide by analyzing the chemical shifts and coupling constants of the protons and carbons in the amino acid residues.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the solid-phase synthesis of **Ala-Gly-Val**.



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Caption: Workflow for the Solid-Phase Synthesis of **Ala-Gly-Val**.

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References

- [1. Ala-Gly-Val | C10H19N3O4 | CID 49864477 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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